

Introduction: A Bifunctional Scaffold of Strategic Importance

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Compound of Interest

Compound Name: 4-(Chloromethyl)pyridin-2-amine

CAS No.: 872706-97-3

Cat. No.: B1390193

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4-(Chloromethyl)pyridin-2-amine, identified by CAS Number 872706-97-3, is a substituted pyridine derivative that has emerged as a valuable intermediate in synthetic organic chemistry. [1][2] Its utility is anchored in its bifunctional nature, featuring a nucleophilic 2-amino group and a highly reactive electrophilic 4-(chloromethyl) group. This unique arrangement allows for sequential and regioselective modifications, making it an ideal starting point for constructing complex molecular architectures, particularly within the realm of kinase inhibitor development. [3][4][5]

The 2-aminopyridine moiety is a well-established pharmacophore found in numerous biologically active compounds, prized for its ability to form critical hydrogen bond interactions with protein targets. The chloromethyl group, conversely, serves as a versatile chemical handle, enabling covalent linkage to other molecular fragments through nucleophilic substitution reactions.[1] This guide will dissect the synthesis, reactivity, and application of this compound, providing a comprehensive resource for its effective utilization in research and development.

Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and spectral properties is fundamental to its successful application in the laboratory.

Physical and Chemical Properties

The key properties of **4-(chloromethyl)pyridin-2-amine** are summarized below. These values are critical for reaction planning, purification, and storage.

Property	Value	Source
CAS Number	872706-97-3	[2]
Molecular Formula	C ₆ H ₇ ClN ₂	[2][6]
Molecular Weight	142.59 g/mol	[2][6]
Appearance	Solid (form may vary)	N/A
Density (Calculated)	1.265 g/cm ³	[1]
Solubility (Calculated)	16 g/L at 25°C	[1]
Storage Temperature	2-8°C, Sealed in dry conditions	[6]

Spectroscopic Characterization (Predicted)

While comprehensive published spectra are not readily available, the expected NMR signals can be predicted based on the analysis of its structural precursors and analogous compounds. [7][8]

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Protons	Notes
^1H NMR	~8.0-8.2	d	1H (H6)	Proton adjacent to the ring nitrogen.
~6.5-6.7	d	1H (H5)	Aromatic proton adjacent to the chloromethyl group.	
~6.4-6.6	s	1H (H3)	Aromatic proton between the two functional groups.	
~5.8-6.0	br s	2H (NH ₂)	Broad singlet for the amine protons; may exchange with D ₂ O.	
~4.5-4.7	s	2H (CH ₂)	Singlet for the chloromethyl protons.	
^{13}C NMR	~160	C	C2	Carbon bearing the amino group.
~153	C	C4	Carbon bearing the chloromethyl group.	
~148	CH	C6	Aromatic methine carbon.	
~110	CH	C5	Aromatic methine carbon.	

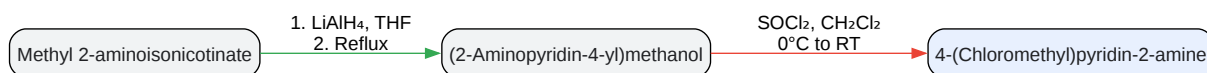
~106	CH	C3	Aromatic methine carbon.
~45	CH ₂	CH ₂ Cl	Chloromethyl carbon.

Synthesis and Manufacturing Workflows

The synthesis of **4-(chloromethyl)pyridin-2-amine** is not trivial. Direct chloromethylation of 2-aminopyridine is synthetically challenging due to the powerful activating and directing effects of the amino group, which favor substitution at the C3 and C5 positions and risk N-alkylation.[1] Therefore, multi-step, regioselective strategies are employed. The most logical and prevalent approach involves the chlorination of a pre-functionalized precursor.

Primary Synthetic Pathway: From Alcohol Precursor

This robust two-step pathway begins with the synthesis of (2-aminopyridin-4-yl)methanol, which is subsequently chlorinated to yield the final product.



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*Primary synthesis route for **4-(chloromethyl)pyridin-2-amine**.*

Workflow 1: Synthesis of (2-Aminopyridin-4-yl)methanol (1)

The first stage involves the reduction of the ester group of Methyl 2-aminoisonicotinate. Lithium aluminum hydride (LiAlH₄) is the reagent of choice due to its high reactivity, which is necessary for the efficient reduction of the ester to the primary alcohol.

- **Causality:** Anhydrous THF is a critical solvent choice as it is inert to LiAlH₄ and effectively solubilizes the reactants. The reaction is performed under reflux to ensure it proceeds to completion.[7][8] The subsequent quench with water must be performed with extreme caution due to the violent reaction of excess LiAlH₄ with protic sources.

- Step-by-Step Protocol:
 - Suspend lithium aluminum hydride (1.0 eq) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., Nitrogen or Argon).
 - Cool the suspension to 0°C in an ice bath.
 - Slowly add a solution of methyl 2-aminoisonicotinate (1.0 eq) in anhydrous THF to the stirred suspension, maintaining the temperature below 10°C.^{[7][8]}
 - After the addition is complete, remove the ice bath and heat the mixture to reflux for 3-4 hours.
 - Cool the reaction back to 0°C and carefully quench by the sequential, dropwise addition of water, followed by 15% aqueous NaOH, and then more water.
 - Filter the resulting solid aluminum salts and wash thoroughly with THF.
 - Combine the organic filtrates and evaporate the solvent under reduced pressure to yield the crude product, which can be purified by recrystallization.^{[7][8]}

Workflow 2: Chlorination of (2-Aminopyridin-4-yl)methanol (2)

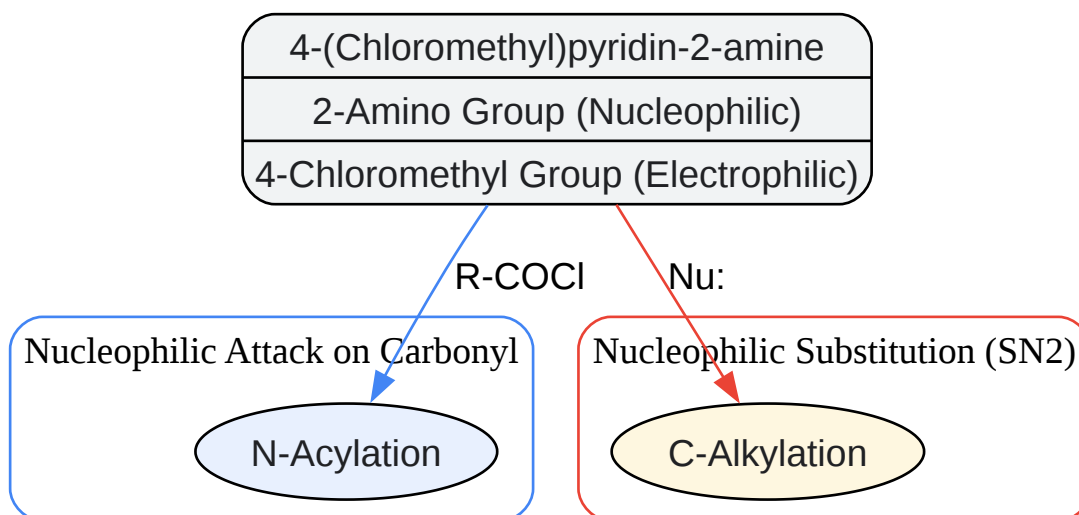
The conversion of the primary alcohol to the target chloromethyl compound is typically achieved using thionyl chloride (SOCl₂). This reagent is highly effective for converting alcohols to alkyl chlorides.

- Causality: The reaction is initiated at 0°C to control the initial exothermic reaction between the alcohol and thionyl chloride. Dichloromethane (DCM) is a common solvent as it is inert and allows for easy workup. The formation of HCl and SO₂ as byproducts necessitates performing the reaction in a well-ventilated fume hood.
- Step-by-Step Protocol:
 - Dissolve (2-aminopyridin-4-yl)methanol (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere.
 - Cool the solution to 0°C.

- Add thionyl chloride (1.1-1.3 eq) dropwise to the stirred solution.[9]
- Allow the reaction to slowly warm to room temperature and stir for 12-16 hours.
- Monitor the reaction by TLC or LC-MS until the starting material is consumed.
- Carefully pour the reaction mixture onto crushed ice and basify with a saturated solution of sodium bicarbonate to neutralize excess acid.
- Extract the aqueous layer with DCM (3x).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the target compound.

Reactivity Profile and Mechanistic Insights

The synthetic value of **4-(chloromethyl)pyridin-2-amine** stems from the distinct and predictable reactivity of its two functional groups. This allows chemists to use it as a modular building block.



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Key reactivity pathways of the bifunctional molecule.

- **2-Amino Group (Nucleophile):** This primary amine acts as a potent nucleophile and a base. It readily participates in reactions such as acylation, sulfonylation, and reductive amination. In

the context of the pyridine ring, it is a strong activating group for electrophilic aromatic substitution.

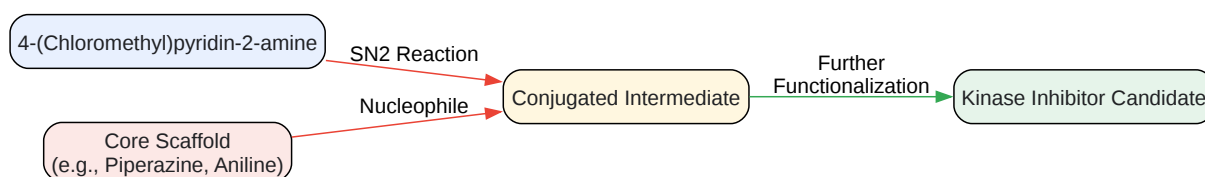
- **4-Chloromethyl Group (Electrophile):** The chloromethyl group is the molecule's primary connection point. The carbon atom is electrophilic and highly susceptible to nucleophilic attack by a wide range of nucleophiles (e.g., amines, thiols, alcohols, carbanions). The reaction typically proceeds via an S_N2 mechanism, where the chloride ion is displaced. This reactivity is the cornerstone of its use in fragment-based drug discovery, allowing the 2-aminopyridine "warhead" to be attached to various molecular scaffolds.^[1]

Core Applications in Medicinal Chemistry

The 2-aminopyridine scaffold is a privileged structure in medicinal chemistry, particularly in the design of kinase inhibitors. **4-(Chloromethyl)pyridin-2-amine** provides a direct and efficient route to incorporate this key pharmacophore.

A Cornerstone for Kinase Inhibitor Synthesis

Kinases play a central role in cellular signaling, and their dysregulation is a hallmark of many diseases, especially cancer. The 2-aminopyridine core can mimic the adenine of ATP, forming crucial hydrogen bonds in the hinge region of the kinase active site.



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General workflow for utilizing the building block in drug synthesis.

The molecule serves as a key intermediate in the synthesis of inhibitors for a range of important kinase targets and other enzymes.

Target Class	Significance	Example Reference
PI3K/mTOR	Central regulators of cell growth, proliferation, and survival; key targets in oncology.	[3]
FLT3/Aurora Kinase	FLT3 mutations are common in Acute Myeloid Leukemia (AML); Aurora kinases are involved in mitosis.	[4]
DNA-PK	Critical for DNA double-strand break repair; inhibition can sensitize cancer cells to radiation.	[5]
Rho Kinase (ROCK)	Involved in regulating cell shape and motility; implicated in neuronal regeneration and cardiovascular disease.	[10]
Inducible Nitric Oxide Synthase (iNOS)	Enzyme involved in inflammatory processes; a target for inflammatory diseases.	[11] [12] [13]

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of **4-(chloromethyl)pyridin-2-amine** is paramount to ensure laboratory safety. The information below is synthesized from safety data for structurally related chloromethylpyridines.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Impermeable Gloves

Safety Goggles

Lab Coat

Use in Fume Hood

Avoid Inhalation,
Ingestion & Skin Contact

Tightly Sealed Container

Cool, Dry, Ventilated Area
(2-8°C Recommended)[Click to download full resolution via product page](#)

Essential safety and handling flowchart.

- Hazard Identification:
 - Acute Toxicity: Harmful if swallowed.[18]
 - Skin Corrosion/Irritation: May cause skin irritation or burns.[15][18]
 - Eye Damage: Risk of serious eye damage.[15][18]
 - Respiratory: May cause respiratory irritation.[18]
- Recommended Handling Procedures:
 - Always handle inside a certified chemical fume hood to avoid inhalation of dust or vapors. [15]
 - Wear appropriate Personal Protective Equipment (PPE), including nitrile or neoprene gloves, chemical safety goggles, and a lab coat.[14]
 - Avoid formation of dust and aerosols. Use non-sparking tools.[14]
 - Wash hands thoroughly after handling.
- Storage Guidelines:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]
 - Commercial suppliers recommend refrigerated storage (2-8°C) and may ship the product via cold-chain.[6]
 - Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[19]

Conclusion

4-(Chloromethyl)pyridin-2-amine is more than a mere chemical reagent; it is a strategic tool for the modern medicinal chemist. Its well-defined, yet orthogonal, reactivity allows for its precise incorporation into complex molecular scaffolds. A comprehensive understanding of its

synthesis from readily available precursors, its predictable reactivity, and its proper handling are essential for leveraging its full potential. As the demand for novel and selective kinase inhibitors continues to grow, the importance of pivotal building blocks like **4-(chloromethyl)pyridin-2-amine** in accelerating the drug discovery process is set to increase.

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